

Preparing Prinomastat Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: Prinomastat

Cat. No.: B1684670

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This document provides detailed guidelines and protocols for the preparation, storage, and handling of **Prinomastat** stock solutions in Dimethyl Sulfoxide (DMSO). It is intended for researchers, scientists, and drug development professionals working with this potent matrix metalloproteinase (MMP) inhibitor.

Introduction

Prinomastat (also known as AG3340) is a synthetic, broad-spectrum inhibitor of matrix metalloproteinases (MMPs), with specific activity against MMP-2, -3, -9, -13, and -14.[1] These enzymes play a crucial role in the degradation of the extracellular matrix, a process integral to tumor growth, invasion, angiogenesis, and metastasis.[2] Given its role in preclinical research, the accurate and reproducible preparation of **Prinomastat** stock solutions is fundamental to obtaining reliable experimental outcomes. DMSO is a common solvent for this compound, though careful technique is required to achieve complete dissolution.

Data Summary

The key physicochemical properties of **Prinomastat** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₂₁ N ₃ O ₅ S ₂	[3][4][5]
Molecular Weight	423.51 g/mol	[2][3][5][6][7]
Appearance	White to off-white solid	[8]
Purity	≥95-98%	[4][5]
Solubility in DMSO	Soluble, reported as ~1 mg/mL (2.36 mM). Sonication may be required.	[4][6][8]
Powder Storage	-20°C for up to 3 years	[6][8]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	[8][9][10]

Table 1. Key Quantitative Data for **Prinomastat**.

Experimental Protocol

This protocol details the steps to prepare a 1 mg/mL (~2.36 mM) stock solution of **Prinomastat** in DMSO.

Materials and Equipment

- **Prinomastat** (solid powder)
- Anhydrous/sterile DMSO (cell culture grade)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (amber or covered in foil)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional, but recommended)

- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

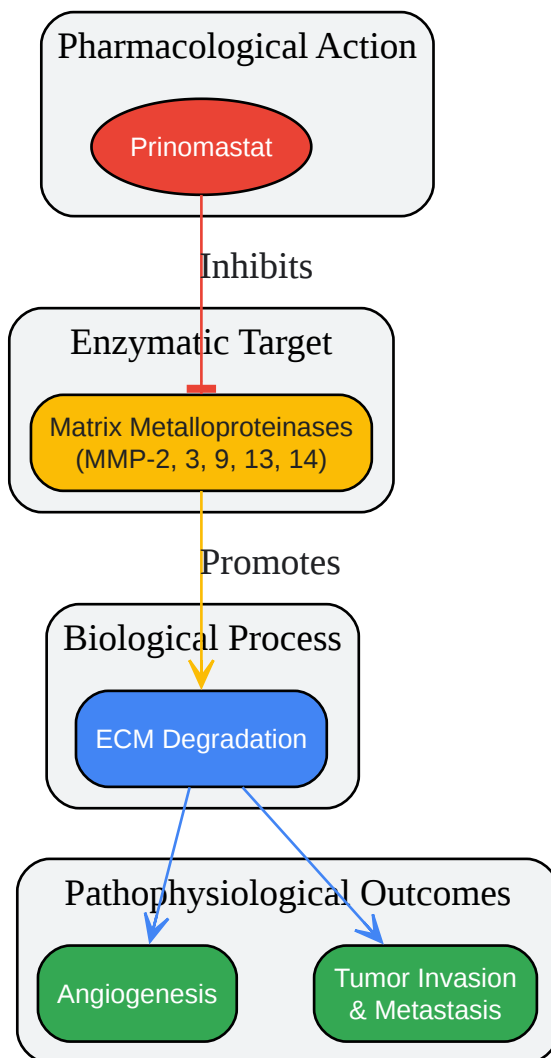
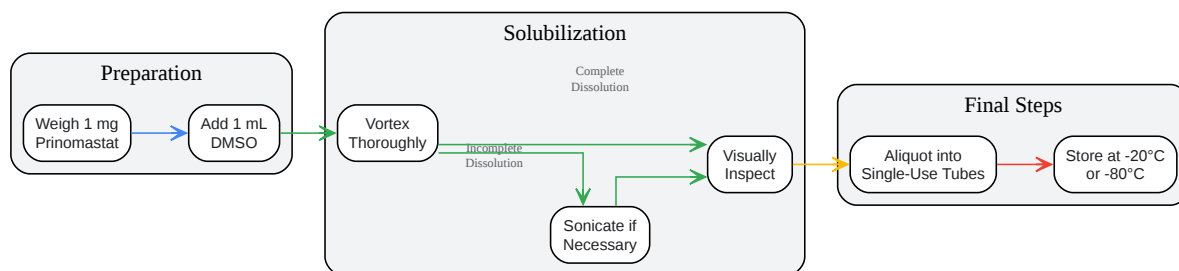
Stock Solution Preparation (1 mg/mL)

- Pre-warm DMSO: Bring the DMSO vial to room temperature before opening to prevent moisture absorption.
- Weigh **Prinomastat**: On an analytical balance, carefully weigh 1 mg of **Prinomastat** powder into a sterile microcentrifuge tube.
- Add Solvent: Add 1 mL of room temperature DMSO to the tube containing the **Prinomastat** powder.
- Dissolve the Compound: Tightly cap the tube and vortex thoroughly. If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.^[6] Visually inspect the solution against a light source to ensure no solid particles remain.
- Aliquot: Dispense the stock solution into single-use, light-protected (amber) sterile tubes to avoid repeated freeze-thaw cycles.
- Store: For long-term storage, place the aliquots at -80°C for up to 6 months.^{[8][10]} For short-term use, store at -20°C for up to 1 month.^{[8][10]}

Mandatory Visualizations

Experimental Workflow

The following diagram outlines the key steps for preparing the **Prinomastat** stock solution.



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- To cite this document: BenchChem. [Preparing Prinomastat Stock Solution in DMSO: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684670#preparing-prinomastat-stock-solution-in-dmsol]

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